

A Comprehensive Technical Guide to 1,4-Difluoro-2-methyl-5-nitrobenzene

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Compound of Interest

Compound Name: 1,4-Difluoro-2-methyl-5-nitrobenzene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Difluoro-2-methyl-5-nitrobenzene is a fluorinated aromatic compound of significant interest in medicinal chemistry and materials science. Its unique substitution pattern offers a versatile scaffold for the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals. The presence of fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of drug candidates. This technical guide provides a detailed overview of its chemical properties, synthesis, and safety protocols to support its application in research and development.

Chemical Identity and Properties

The nomenclature and key physicochemical properties of **1,4-Difluoro-2-methyl-5-nitrobenzene** are summarized below.

IUPAC Name: **1,4-Difluoro-2-methyl-5-nitrobenzene**

While this name is widely used in chemical commerce, it's important to apply IUPAC nomenclature rules for unambiguous identification. Based on these rules, where substituents are listed alphabetically, an alternative name could be **1,4-Difluoro-2-methyl-5-nitrobenzene**. However, the former is the commonly accepted name.

Synonyms:

- 2,5-Difluoro-4-nitrotoluene

Physicochemical Data

Quantitative data for **1,4-Difluoro-2-methyl-5-nitrobenzene** is not extensively reported in publicly available databases. The following table includes available data for the target compound and related isomers for comparative purposes.

Property	Value for 1,4-Difluoro-2-methyl-5-nitrobenzene	Value for 1,2-Difluoro-4-methyl-5-nitrobenzene[1]
Molecular Formula	C ₇ H ₅ F ₂ NO ₂	C ₇ H ₅ F ₂ NO ₂
Molecular Weight	173.12 g/mol	173.12 g/mol
CAS Number	141412-60-4	127371-50-0

Spectral Data

The following ¹H NMR data has been reported for **1,4-Difluoro-2-methyl-5-nitrobenzene**.[2]

Parameter	Value
Solvent	CDCl ₃
Chemical Shift (δ)	2.369 (d, 3H, J = 1.8 Hz), 7.127 (dd, 1H, J ₁ = 8.1 Hz, J ₂ = 6.0 Hz), 7.734 (dd, 1H, J ₁ = 8.4 Hz, J ₂ = 6.3 Hz)

Synthesis Protocol

A general procedure for the synthesis of **1,4-Difluoro-2-methyl-5-nitrobenzene** (also named as 2,5-difluoro-4-nitrotoluene in the source) involves the nitration of 2,5-difluorotoluene.[2]

Materials:

- 2,5-Difluorotoluene

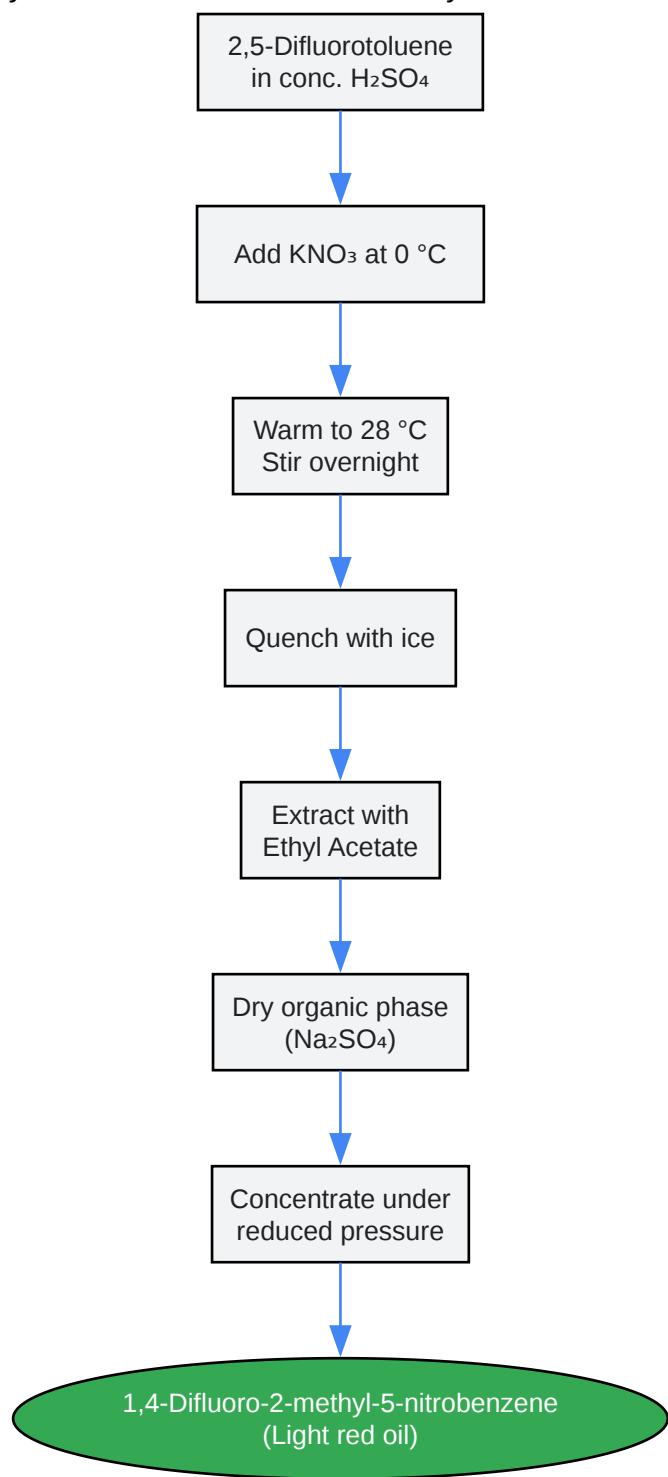
- Concentrated Sulfuric Acid (H_2SO_4)
- Potassium Nitrate (KNO_3)
- Ice
- Ethyl Acetate
- Anhydrous Sodium Sulfate (Na_2SO_4)

Experimental Procedure:

- To a stirred solution of 2,5-difluorotoluene (0.544 g, 4.25 mmol) in concentrated sulfuric acid (5.0 mL), add potassium nitrate (0.430 g, 4.25 mmol) in a single portion at 0 °C.
- Allow the reaction mixture to gradually warm to 28 °C and continue stirring at this temperature overnight.
- Upon completion, quench the reaction by pouring the mixture into ice (25 g).
- Extract the product with ethyl acetate (40 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to yield the product as a light red oil.

Synthesis Workflow

Synthesis of 1,4-Difluoro-2-methyl-5-nitrobenzene

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Caption: A flowchart illustrating the key steps in the synthesis of **1,4-Difluoro-2-methyl-5-nitrobenzene**.

Safety and Handling

Specific safety data for **1,4-Difluoro-2-methyl-5-nitrobenzene** is not readily available. However, based on the safety data sheets (SDS) of similar fluorinated nitroaromatic compounds, the following hazards and precautions should be considered.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Hazard Identification

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Causes skin irritation.
- Eye Damage/Irritation: Causes serious eye irritation.
- Combustibility: May be a combustible liquid.

Recommended Precautions

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear protective gloves and a lab coat.
 - Respiratory Protection: If vapors or mists are generated, use a NIOSH-approved respirator.
- Handling: Keep away from heat, sparks, and open flames. Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Wash thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

1,4-Difluoro-2-methyl-5-nitrobenzene is a valuable building block for the synthesis of complex organic molecules. This guide provides essential information regarding its identity, properties, synthesis, and handling to aid researchers in its safe and effective use. As with any

chemical, it is crucial to consult a comprehensive and up-to-date Safety Data Sheet before use and to handle the compound with appropriate precautions in a controlled laboratory setting.

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